

Technical Guide: Physicochemical Analysis of 2-Methyl-1,1-bis(2-methylpropoxy)propane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-1,1-bis(2-methylpropoxy)propane

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For: Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide to determining the molecular weight of the chemical compound **2-Methyl-1,1-bis(2-methylpropoxy)propane**, a critical parameter in chemical and pharmaceutical research.

Compound Identification

The first step in any chemical analysis is the precise identification of the molecule in question. The compound is identified by its IUPAC name, which encodes its structural information.

- IUPAC Name: **2-Methyl-1,1-bis(2-methylpropoxy)propane**
- Synonym: 1,1-Diisobutoxy-2-methylpropane

Experimental Protocol: Molecular Weight Determination

The molecular weight of a compound is determined by a systematic, calculation-based protocol derived from its chemical formula.

Methodology

- **Structural Elucidation:** The IUPAC name "**2-Methyl-1,1-bis(2-methylpropoxy)propane**" is deconstructed to ascertain the molecular structure.
 - **Parent Chain:** A three-carbon "propane" chain.
 - **Substituents at Carbon 2:** A "methyl" group (-CH₃).
 - **Substituents at Carbon 1:** Two "2-methylpropoxy" groups (-O-CH₂-CH(CH₃)₂), also known as isobutoxy groups. This structure is an acetal formed from 2-methylpropanal and two molecules of 2-methyl-1-propanol.
- **Molecular Formula Derivation:** By counting the atoms in the elucidated structure, the molecular formula is derived.
 - **Carbon (C):** 3 (from propane backbone) + 1 (from methyl group) + 2 * 4 (from the two 2-methylpropoxy groups) = 12 atoms.
 - **Hydrogen (H):** 6 (from propane backbone) + 1 (from the methyl group's carbon) + 1 (from C1) + 18 (from the two 2-methylpropoxy groups) = 26 atoms.
 - **Oxygen (O):** 2 (one from each 2-methylpropoxy group).
 - The resulting molecular formula is C₁₂H₂₆O₂[1][2].
- **Calculation of Molecular Weight:** The molecular weight is the sum of the atomic weights of all atoms in the molecule. The standard atomic weights are used for this calculation.
 - $\text{Mass} = (\text{Number of C atoms} \times \text{Atomic weight of C}) + (\text{Number of H atoms} \times \text{Atomic weight of H}) + (\text{Number of O atoms} \times \text{Atomic weight of O})$
 - $\text{Mass} = (12 \times 12.011) + (26 \times 1.008) + (2 \times 15.999)$
 - $\text{Mass} = 144.132 + 26.208 + 31.998 = 202.338 \text{ g/mol}$

Data Presentation

Quantitative data related to the molecular composition and weight are summarized below for clarity.

Table 1: Atomic Composition of C₁₂H₂₆O₂

Element	Symbol	Count	Atomic Weight (g/mol)	Total Mass Contribution (g/mol)
Carbon	C	12	12.011	144.132
Hydrogen	H	26	1.008	26.208

| Oxygen | O | 2 | 15.999 | 31.998 |

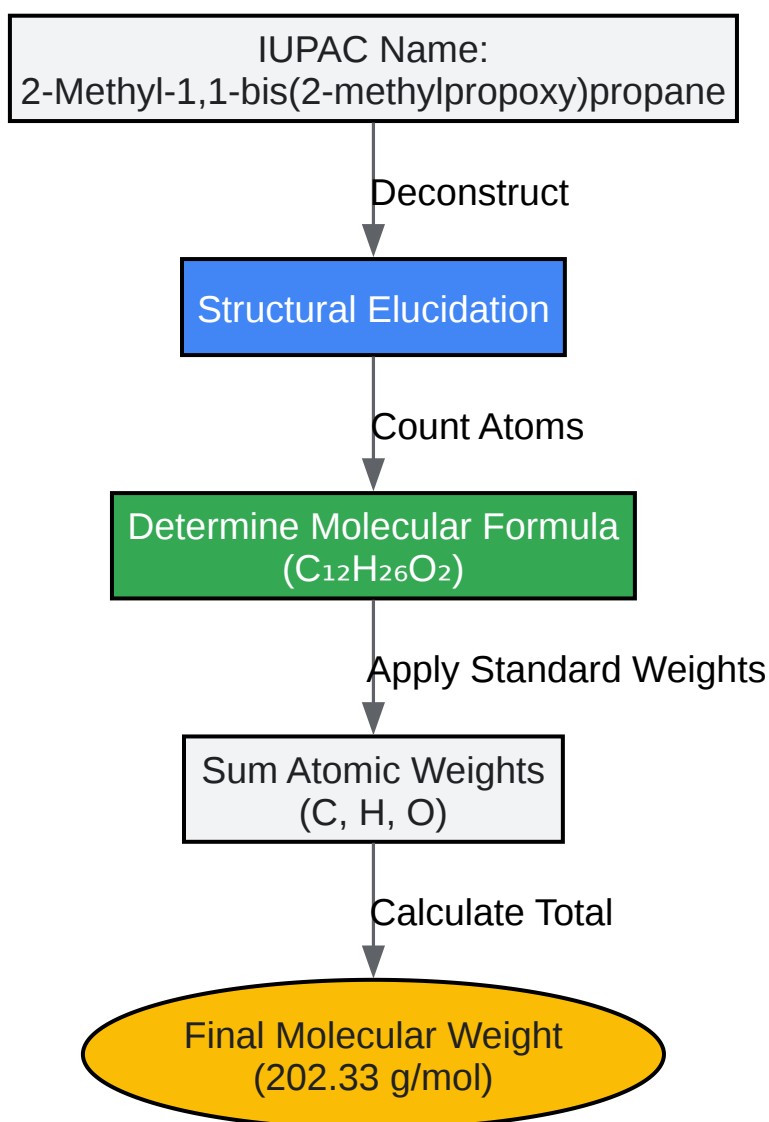
Table 2: Physicochemical Properties Summary

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₆ O ₂	PubChem CID 545267[1][2]
Molecular Weight	202.33 g/mol	Computed by PubChem 2.2[1]

| Monoisotopic Mass | 202.19328 Da | PubChem CID 545267[2] |

Visualization of Workflow

The logical process for determining the molecular weight from a chemical name is illustrated in the following diagram.



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Caption: Workflow for calculating molecular weight from an IUPAC name.

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References

- 1. Propane, 2-methyl-1,1-bis(2-methylpropoxy)- | C₁₂H₂₆O₂ | CID 545267 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - Propane, 2-methyl-1,1-bis(2-methylpropoxy)- (C₁₂H₂₆O₂) [pubchemlite.lcsb.uni.lu]
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